

Essential Safety and Operational Guide for Handling SDZ 220-040

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Compound of Interest

Compound Name: SDZ 220-040

Cat. No.: B067422

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This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **SDZ 220-040**. The following procedural guidance is designed to ensure a safe laboratory environment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **SDZ 220-040** is provided below.

Property	Value	Source(s)
Chemical Name	(S)- α -Amino-2',4'-dichloro-4-hydroxy-5-(phosphonomethyl)-[1,1'-biphenyl]-3-propanoic acid	[1]
CAS Number	174575-40-7	[1]
Molecular Formula	C ₁₆ H ₁₆ Cl ₂ NO ₆ P	[1][2]
Molecular Weight	420.19 g/mol	[1]
Form	Solid	[1]
Boiling Point	653.5±65.0 °C (Predicted)	[3]
Density	1.612±0.06 g/cm ³ (Predicted)	[3]
Storage Temperature	Room Temperature	[1]

Personal Protective Equipment (PPE) and Handling

Adherence to proper personal protective equipment protocols is mandatory to minimize exposure and ensure personal safety.

Engineering Controls:

- Fume Hood: All work with **SDZ 220-040** should be conducted in a chemical fume hood with an independent air supply system.[\[1\]](#)

Recommended Personal Protective Equipment:

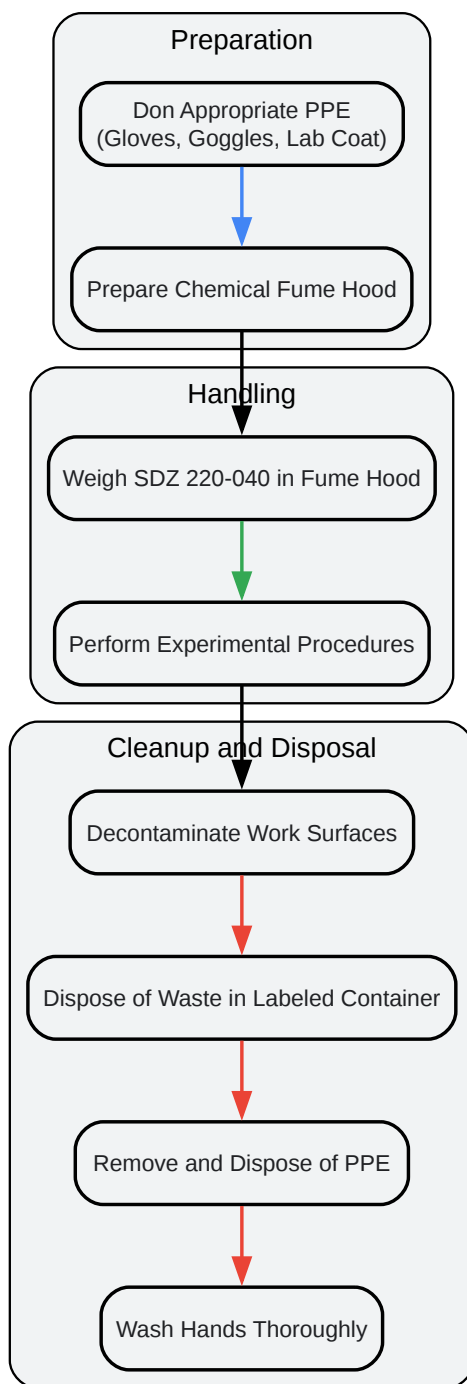
PPE Category	Specification	Rationale
Eye Protection	Safety goggles	To prevent contact with eyes. [1]
Hand Protection	Appropriate chemical-resistant gloves	To prevent skin contact. The exact type of glove is not specified, but nitrile gloves are a common choice for handling chemicals in a laboratory setting. [1]
Body Protection	Protective clothing	To prevent contact with skin. [1]

General Hygiene Practices:

- Avoid inhalation of dust.[\[1\]](#)
- Prevent contact with eyes, skin, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid prolonged or repeated exposure.[\[1\]](#)

Operational Workflow for Handling SDZ 220-040

Safe Handling Workflow for SDZ 220-040

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Caption: A step-by-step workflow for the safe handling of **SDZ 220-040**.

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

First-Aid Measures:

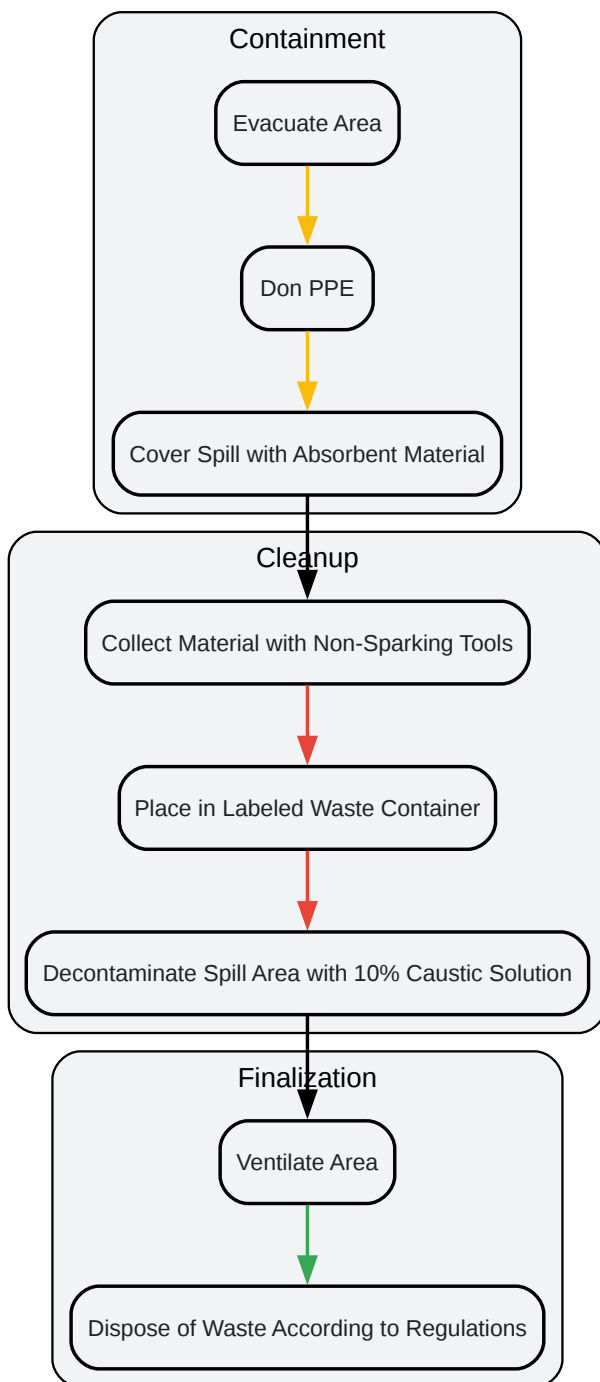
Exposure Route	First-Aid Procedure
Skin Contact	Wash the affected area with copious amounts of water for at least 15 minutes. Remove and wash contaminated clothing and shoes before reuse. [1]
Eye Contact	Flush eyes with copious amounts of water for at least 15 minutes. [1]
Inhalation	Move the individual to fresh air and monitor their breathing. If breathing is difficult, administer oxygen. If breathing ceases, provide artificial respiration. [1]
Ingestion	Rinse the mouth with water. Contact a local poison control center and seek immediate medical attention. [1]

Spill Response: In the event of a spill, follow these steps:

- Evacuate the immediate area.
- Wear appropriate personal protective equipment.[\[1\]](#)
- Cover the spill with a suitable absorbent material.[\[1\]](#)
- Using non-sparking tools, carefully sweep the material into an appropriate container.[\[1\]](#)
- Decontaminate the spill site with a 10% caustic solution.[\[1\]](#)
- Ventilate the area until the disposal is complete.[\[1\]](#)

Spill Response Workflow

Spill Response Plan for SDZ 220-040



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Caption: A procedural diagram for responding to a spill of **SDZ 220-040**.

Disposal Plan

Proper disposal of **SDZ 220-040** is essential to prevent environmental contamination.

- **Waste Container:** Place all waste material in a designated and appropriately labeled container.
- **Regulatory Compliance:** Due to the variability of local, state, and federal environmental regulations, it is recommended to contact your institution's health and safety department or a local health services department for specific guidance on the proper disposal of this product.
[1]

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